

# Personal protective equipment for handling Manganese(II)oxalate

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## Compound of Interest

Compound Name: **Manganese(II)oxalate**

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## Essential Safety and Handling Guide for Manganese(II) Oxalate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Manganese(II) oxalate. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment (PPE)

Manganese(II) oxalate is harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure. The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.[\[5\]](#)

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles or glasses with side shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[6\]](#)[\[7\]](#) In situations with a higher risk of splashing, a face shield may be appropriate.[\[1\]](#)
- Skin Protection:

- Gloves: Wear chemical-impermeable gloves.[1][6] Nitrile gloves are a suitable option.[4] Always inspect gloves before use and wash hands thoroughly after handling.[1][7]
- Clothing: Wear a laboratory coat, long-sleeved clothing, and closed-toed footwear.[1][2][8] For larger quantities or in case of a spill, impervious and fire/flame-resistant clothing should be worn.[6][7]

- Respiratory Protection:
  - Standard Use: Under normal laboratory conditions with adequate ventilation, respiratory protection may not be required.[2][8]
  - Risk of Dust Formation: If dust is generated or if exposure limits are exceeded, use a NIOSH-approved full-face respirator with an appropriate particulate filter (N95, R95, P95 or better).[5][6][7] For higher concentrations, a powered air-purifying respirator (PAPR) may be necessary.[5][9]

## Occupational Exposure Limits

While specific occupational exposure limits for Manganese(II) oxalate are not readily available, the limits for manganese and its inorganic compounds, as well as for oxalic acid, provide a basis for safe handling.

Regulatory Body	Substance	Exposure Limit	Notes
OSHA (PEL)	Manganese Compounds (as Mn)	5 mg/m <sup>3</sup>	Ceiling Limit (not to be exceeded at any time) [2][6][8][10]
Oxalic Acid	1 mg/m <sup>3</sup>	8-hour Time-Weighted Average (TWA)[9][11] [12]	
NIOSH (REL)	Manganese Compounds (as Mn)	1 mg/m <sup>3</sup>	10-hour TWA[2][5][8] [10]
3 mg/m <sup>3</sup>	Short-Term Exposure Limit (STEL)[2][5][8] [10]		
Oxalic Acid	1 mg/m <sup>3</sup>	10-hour TWA[9][12]	
2 mg/m <sup>3</sup>	STEL[9][12]		
ACGIH (TLV)	Manganese, Elemental and Inorganic Compounds (as Mn)	0.02 mg/m <sup>3</sup>	8-hour TWA (Respirable particulate matter)[1][3][10][13]
0.1 mg/m <sup>3</sup>	8-hour TWA (Inhalable particulate matter)[1] [3][10][13]		
Oxalic Acid	1 mg/m <sup>3</sup>	8-hour TWA[9][11][12] [14]	
2 mg/m <sup>3</sup>	STEL[9][11][12][14]		

## Safe Handling and Storage Protocol

### 1. Engineering Controls:

- Always handle Manganese(II) oxalate in a well-ventilated area.[1][6]
- For procedures that may generate dust, use a chemical fume hood or a glove box.

**2. Personal Protective Equipment (PPE) Donning:**

- Before handling, put on all required PPE as specified above.

**3. Weighing and Dispensing:**

- Handle as a solid to minimize dust generation.
- If grinding or crushing is necessary, perform this in an enclosed, ventilated space.
- Use spark-proof tools and explosion-proof equipment if there is a risk of ignition.[6]

**4. In Use:**

- Avoid contact with skin, eyes, and clothing.[1][8]
- Do not eat, drink, or smoke in the handling area.[1][3]
- Keep containers tightly closed when not in use.[1]

**5. Storage:**

- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[1][8]
- Keep containers tightly closed to prevent contamination and moisture absorption.

## Emergency Procedures

**1. Spills and Leaks:**

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, collect the spilled material using a method that avoids dust generation (e.g., vacuum with HEPA filter or gentle sweeping).[1]
- Place the collected material into a suitable, closed container for disposal.[1][3][6][8]

- Do not let the chemical enter drains.[6][7]

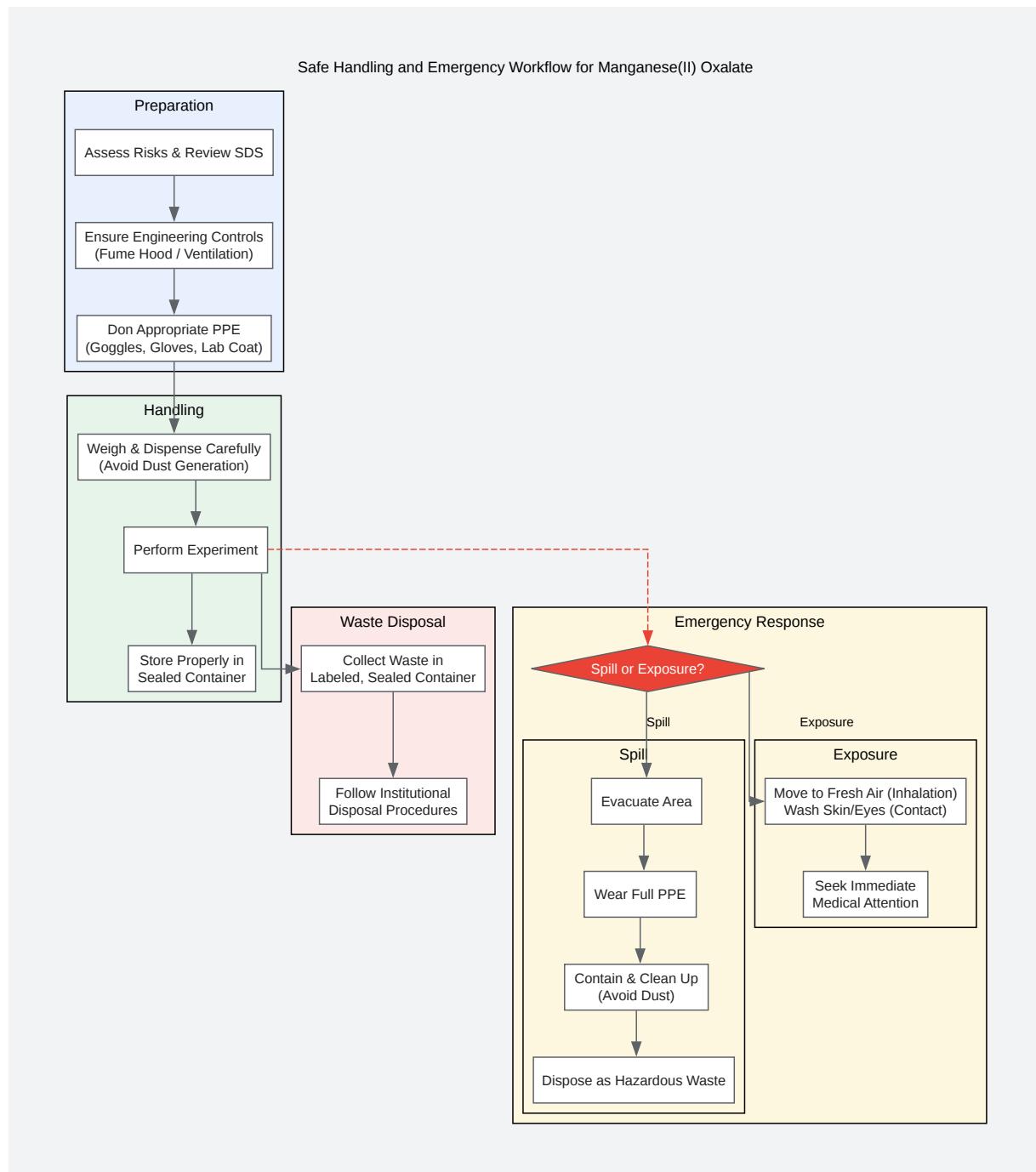
## 2. First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2][6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1][2][3][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][2][6]

## Disposal Plan

- Dispose of waste Manganese(II) oxalate and any contaminated materials in accordance with local, state, and federal regulations.
- Place waste in a clearly labeled, sealed container.
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.[1][3]

## Workflow for Safe Handling of Manganese(II) Oxalate

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Caption: Workflow for the safe handling and emergency response for Manganese(II) oxalate.

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## References

- 1. multimedia.3m.com [multimedia.3m.com]
- 2. Manganese compounds - IDLH | NIOSH | CDC [cdc.gov]
- 3. MANGANESE, ELEMENTAL AND INORGANIC COMPOUNDS - ACGIH [acgih.org]
- 4. thefabricator.com [thefabricator.com]
- 5. CDC - NIOSH Pocket Guide to Chemical Hazards - Manganese compounds and fume (as Mn) [cdc.gov]
- 6. 3m.com [3m.com]
- 7. acgih.org [acgih.org]
- 8. nj.gov [nj.gov]
- 9. nj.gov [nj.gov]
- 10. erd.dli.mt.gov [erd.dli.mt.gov]
- 11. OXALIC ACID | Occupational Safety and Health Administration [osha.gov]
- 12. Oxalic acid - IDLH | NIOSH | CDC [cdc.gov]
- 13. fsmdirect.com [fsmdirect.com]
- 14. accessmedicine.mhmedical.com [accessmedicine.mhmedical.com]
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